

# A Comparative Guide to the Physicochemical Properties of Nonane Isomers

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## *Compound of Interest*

Compound Name: *3-Ethyl-2,4-dimethylpent-1-ene*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the physicochemical properties of n-nonane and several of its branched-chain isomers. An understanding of these properties is critical for applications ranging from solvent selection and reaction optimization to the design of drug delivery systems. The structural variations among nonane isomers, despite their identical chemical formula ( $C_9H_{20}$ ), lead to significant differences in their physical behavior. This document summarizes key experimental data, details the methodologies for their measurement, and illustrates the structure-property relationships.

## Physicochemical Property Comparison

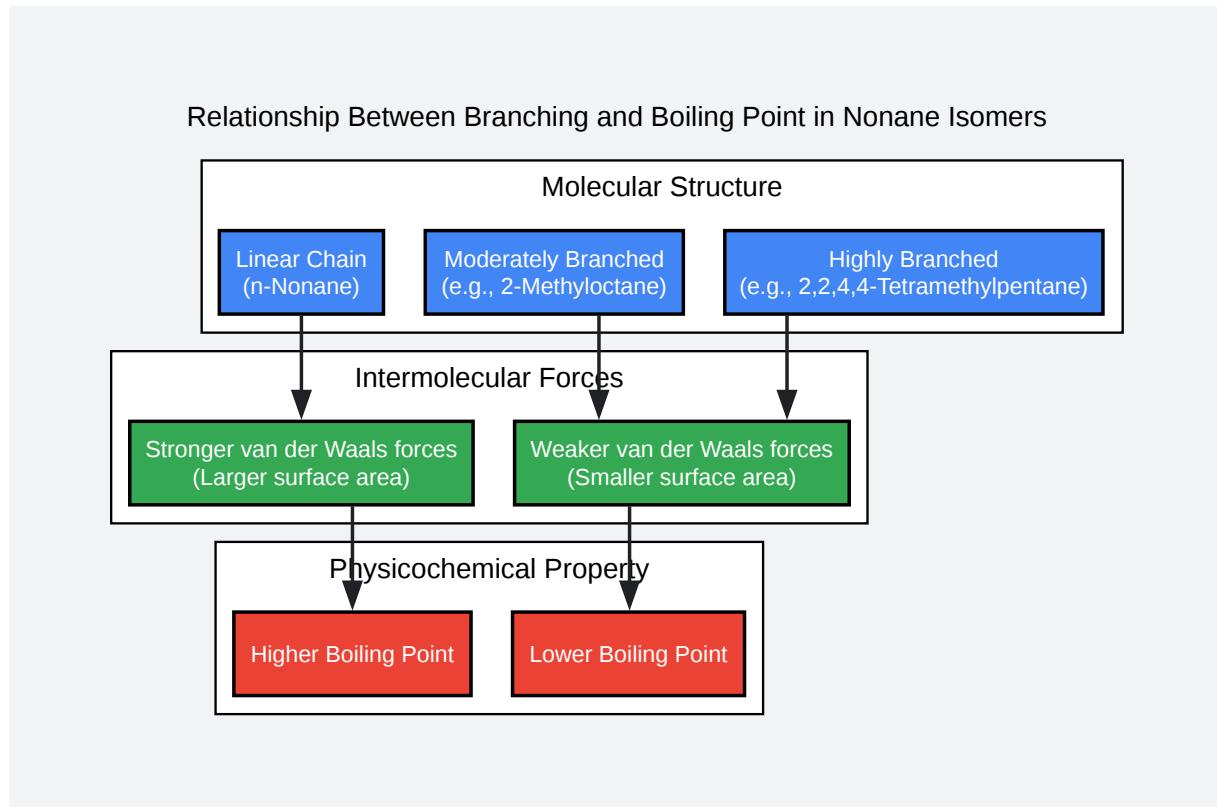
The following table summarizes the key physicochemical properties of selected nonane isomers. The data presented has been compiled from various scientific sources and databases.

Isomer Name	Structure	Boiling Point (°C)	Melting Point (°C)	Density (g/mL at 20°C)
n-Nonane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>7</sub> CH <sub>3</sub>	150.8	-53.5	0.718
2-Methyloctane	CH <sub>3</sub> CH(CH <sub>3</sub> ) (CH <sub>2</sub> ) <sub>5</sub> CH <sub>3</sub>	143.2	-80.1	0.713 - 0.714
3-Methyloctane	CH <sub>3</sub> CH <sub>2</sub> CH(CH <sub>3</sub> ) (CH <sub>2</sub> ) <sub>4</sub> CH <sub>3</sub>	144	-107.6	0.721
4-Methyloctane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>3</sub> CH(C H <sub>3</sub> )(CH <sub>2</sub> ) <sub>2</sub> CH <sub>3</sub>	141.6 - 142.4	-113.3	0.722
2,2-Dimethylheptane	(CH <sub>3</sub> ) <sub>3</sub> C(CH <sub>2</sub> ) <sub>4</sub> C H <sub>3</sub>	132.0 - 133	-113	0.707
2,3-Dimethylheptane	CH <sub>3</sub> (CH <sub>2</sub> ) <sub>3</sub> CH(C H <sub>3</sub> )CH(CH <sub>3</sub> ) <sub>2</sub>	140 - 141	-116	0.726 (at 25°C)
2,6-Dimethylheptane	(CH <sub>3</sub> ) <sub>2</sub> CH(CH <sub>2</sub> ) <sub>3</sub> CH(CH <sub>3</sub> ) <sub>2</sub>	135.2	-103.0	0.709
3-Ethyl-4-methylhexane	CH <sub>3</sub> CH <sub>2</sub> CH(CH( CH <sub>3</sub> ) <sub>2</sub> )CH <sub>2</sub> CH <sub>2</sub> C H <sub>3</sub>	140.1 - 142.2	-113.0	0.736 - 0.744
2,2,4,4-Tetramethylpentane	(CH <sub>3</sub> ) <sub>3</sub> CCH <sub>2</sub> C(C H <sub>3</sub> ) <sub>3</sub>	121 - 122	-67 to -66.2	0.720
2,2,5-Trimethylhexane	(CH <sub>3</sub> ) <sub>3</sub> CCH <sub>2</sub> CH <sub>2</sub> CH(CH <sub>3</sub> ) <sub>2</sub>	124.1	-109.2	0.709
2,3,5-Trimethylhexane	(CH <sub>3</sub> ) <sub>2</sub> CHCH <sub>2</sub> CH (CH <sub>3</sub> )CH(CH <sub>3</sub> ) <sub>2</sub>	131.4	-127.8	0.718
2,2,3,3-Tetramethylpentane	(CH <sub>3</sub> ) <sub>3</sub> CC(CH <sub>3</sub> ) <sub>2</sub> CH <sub>2</sub> CH <sub>3</sub>	141.5	-	0.755

Note: Slight variations in reported values can be attributed to differences in experimental conditions and measurement precision.

## Structure-Property Relationships

The degree of branching in the carbon chain of nonane isomers significantly influences their intermolecular forces, which in turn dictates their physical properties.



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Caption: Increasing branching in nonane isomers leads to lower boiling points.

## Experimental Protocols

The following sections detail the standardized methodologies for determining the key physicochemical properties of nonane isomers.

## Boiling Point Determination

1. Ebulliometer Method: This method provides highly accurate boiling point measurements.[\[1\]](#)

- Principle: An ebulliometer is an apparatus designed to measure the boiling point of a liquid by maintaining a constant pressure. The temperature of the vapor in equilibrium with the boiling liquid is measured.
- Apparatus: Ebulliometer, heating mantle, condenser, and a calibrated temperature sensor (e.g., platinum resistance thermometer).
- Procedure:
  - The ebulliometer is filled with the nonane isomer sample.
  - The liquid is heated to a steady boil, and the vapor is condensed and returned to the boiling liquid.
  - The temperature of the vapor is continuously monitored until a stable reading is achieved. This stable temperature is recorded as the boiling point at the measured ambient pressure.
  - The observed boiling point is then corrected to standard atmospheric pressure (101.325 kPa).

2. Thiele Tube Method: A simpler method suitable for smaller sample volumes.

- Principle: A small sample of the liquid is heated in a tube immersed in a heating bath (Thiele tube), and the temperature at which the liquid's vapor pressure equals the atmospheric pressure is determined.
- Apparatus: Thiele tube, heating oil (e.g., mineral oil), small test tube, capillary tube (sealed at one end), thermometer, and a heat source (e.g., Bunsen burner or heating mantle).
- Procedure:
  - A few drops of the nonane isomer are placed in the small test tube.

- The capillary tube is placed (open end down) into the test tube.
- The test tube is attached to the thermometer and immersed in the Thiele tube filled with heating oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a rapid and continuous stream of bubbles is observed, and then the heat is removed.
- The temperature at which the liquid just begins to be drawn back into the capillary tube upon cooling is recorded as the boiling point.

## Melting Point Determination (Capillary Method)

- Principle: A small, solid sample of the compound is heated at a controlled rate in a capillary tube. The temperature range over which the substance melts is observed and recorded.[2] For liquid samples at room temperature, the sample is first frozen.
- Apparatus: Melting point apparatus, capillary tubes, and a low-temperature bath (e.g., dry ice/acetone) for freezing liquid samples.
- Procedure:
  - A small amount of the liquid nonane isomer is introduced into a capillary tube, which is then sealed.
  - The sample is frozen using a low-temperature bath.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated rapidly to a temperature just below the expected melting point, and then the heating rate is slowed to 1-2 °C per minute.

- The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.

## Density Determination

- Principle: The mass of a known volume of the liquid isomer is measured at a specific temperature.
- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, and a constant-temperature bath.
- Procedure:
  - The empty pycnometer is weighed.
  - It is then filled with the nonane isomer and placed in a constant-temperature bath until it reaches thermal equilibrium.
  - The volume is adjusted precisely to the pycnometer's calibration mark.
  - The filled pycnometer is reweighed.
  - The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.

## Viscosity Determination (ASTM D445)

- Principle: The kinematic viscosity is determined by measuring the time it takes for a fixed volume of the liquid to flow under gravity through a calibrated glass capillary viscometer at a known and closely controlled temperature.[3][4] The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid.[3]
- Apparatus: Calibrated capillary viscometer (e.g., Ubbelohde type), constant-temperature bath, stopwatch, and a means to apply suction or pressure.

- Procedure:
  - The viscometer is charged with the nonane isomer sample.
  - The viscometer is placed in the constant-temperature bath until the sample reaches the desired temperature.
  - The liquid is drawn up into the upper bulb of the viscometer.
  - The time taken for the liquid to flow between two marked points on the capillary is accurately measured.
  - The kinematic viscosity is calculated by multiplying the flow time by the calibration constant of the viscometer.

## Surface Tension Determination

- Principle: Several methods can be employed, including the Du Noüy ring method, Wilhelmy plate method, or pendant drop method. The pendant drop method is described here.
- Apparatus: A syringe with a needle, a light source, a camera with a magnifying lens, and software for image analysis.
- Procedure:
  - A drop of the nonane isomer is formed at the tip of the needle.
  - An image of the pendant drop is captured by the camera.
  - The shape of the drop is analyzed by the software. The surface tension is calculated based on the drop's shape, which is determined by the balance between surface tension and gravity.

This guide serves as a foundational resource for understanding the physicochemical properties of nonane isomers. For specific applications, it is recommended to consult detailed experimental data and safety information for each isomer.

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